

N,N'-Bis(2-hydroxyethyl)ethylenediamine CAS 4439-20-7 properties

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Compound of Interest

Compound Name:	<i>N,N'-Bis(2-hydroxyethyl)ethylenediamine</i>
Cat. No.:	B1329763

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An In-depth Technical Guide to **N,N'-Bis(2-hydroxyethyl)ethylenediamine** (CAS 4439-20-7)

Introduction

N,N'-Bis(2-hydroxyethyl)ethylenediamine, registered under CAS number 4439-20-7, is a multifunctional organic compound characterized by a central ethylenediamine core symmetrically substituted with two hydroxyethyl groups on the nitrogen atoms.^[1] Also known by synonyms such as 2,2'-(Ethylenedimino)diethanol and 3,6-Diazaoctane-1,8-diol, this molecule possesses both secondary amine and primary alcohol functional groups, bestowing upon it a versatile chemical reactivity.^{[1][2]} This unique structural arrangement makes it a valuable intermediate and building block in a wide array of chemical and industrial applications, from polymer chemistry to the synthesis of complex chelating agents. Its ability to engage in hydrogen bonding and coordinate with metal ions is central to its utility.^{[3][4]} This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in chemistry and drug development.

Physicochemical and Spectroscopic Properties

N,N'-Bis(2-hydroxyethyl)ethylenediamine is typically a white to pale yellow crystalline solid at room temperature.^{[5][6][7]} Its dual-functionality influences its physical properties, such as its melting point and solubility. It is soluble in various organic solvents including DMSO, acetone, chloroform, and ethyl acetate.^[3]

Table 1: Physicochemical Properties of **N,N'-Bis(2-hydroxyethyl)ethylenediamine**

Property	Value	Source(s)
CAS Number	4439-20-7	[1] [5]
Molecular Formula	C ₆ H ₁₆ N ₂ O ₂	[5] [8]
Molecular Weight	148.20 g/mol	[5] [8]
Appearance	White to pale yellow crystal or powder	[5] [6] [7]
Melting Point	98-100 °C (lit.)	[5] [8] [9]
Boiling Point	268.81 °C (rough estimate)	[2] [9]
Purity	Typically >95-98%	[5] [6] [7]
InChI Key	GFIWSSUBVYLTRF-UHFFFAOYSA-N	[7] [9]
SMILES	OCCNCCNCCO	[7]

Spectroscopic data is crucial for the structural confirmation of **N,N'-Bis(2-hydroxyethyl)ethylenediamine**. While detailed spectral data requires access to specific databases, ¹H NMR, ¹³C NMR, and IR spectroscopy are standard characterization techniques. [\[10\]](#)[\[11\]](#) The ¹H NMR spectrum would be expected to show signals corresponding to the methylene protons of the ethyl and hydroxyethyl groups, as well as exchangeable protons from the amine and hydroxyl groups. The IR spectrum would prominently feature absorption bands for O-H and N-H stretching, in addition to C-N and C-O stretching vibrations.

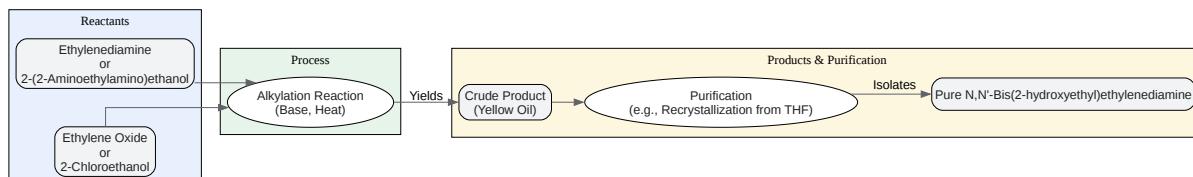
Synthesis and Purification

The synthesis of **N,N'-Bis(2-hydroxyethyl)ethylenediamine** can be achieved through several established routes. The choice of method often depends on factors like precursor availability, desired yield, and scalability.

Common Synthetic Pathways

- Hydroxyalkylation of Ethylenediamine: This is a direct method involving the reaction of ethylenediamine with two equivalents of ethylene oxide.[12] The nucleophilic primary amine groups of ethylenediamine attack the electrophilic carbon of the ethylene oxide ring, leading to its opening and the formation of the hydroxyethyl substituents. This reaction must be carefully controlled to achieve selective bis-substitution and minimize side reactions.[12]
- Alkylation with 2-Chloroethanol: Another common approach is the direct alkylation of an amine precursor with 2-chloroethanol.[12] For instance, reacting 2-(2-aminoethylamino)ethanol with 2-chloroethanol in the presence of a base like sodium carbonate can yield the desired product.[12][13] The base is essential to neutralize the hydrochloric acid formed during the reaction.

The diagram below illustrates a generalized synthesis workflow.



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Caption: Generalized workflow for the synthesis of **N,N'-Bis(2-hydroxyethyl)ethylenediamine**.

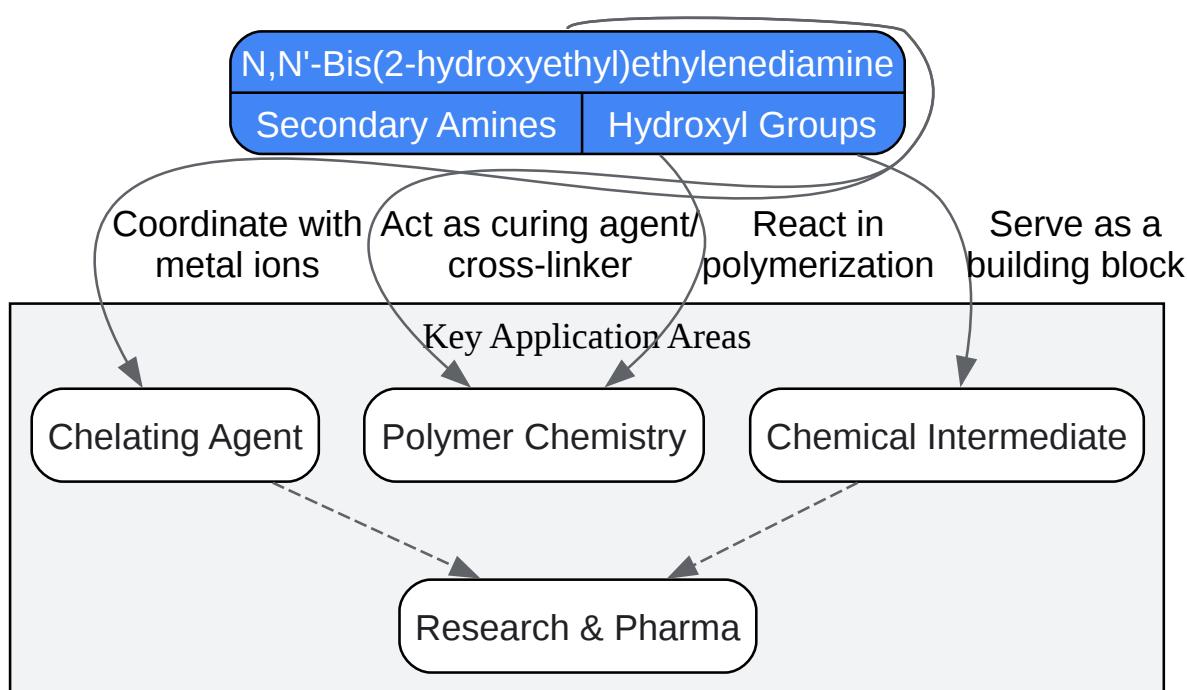
Experimental Protocol: Synthesis via Alkylation

The following protocol is a representative example based on the alkylation of 2-(2-aminoethylamino)ethanol with 2-chloroethanol.[13]

- Reaction Setup: To a stirred suspension of 2-(2-aminoethylamino)ethanol (0.2 M), add 2-chloroethanol (0.2 M) and powdered sodium carbonate (0.16 M).
- Heating: Heat the mixture to 135 °C and maintain stirring for approximately 25 hours.[13] The elevated temperature is necessary to drive the nucleophilic substitution reaction, while the sodium carbonate acts as an acid scavenger.
- Work-up: After the reaction period, cool the mixture to room temperature. Add methanol (~300 mL) to dissolve the product and facilitate the separation of inorganic salts.
- Isolation: Filter the mixture to remove the solid inorganic byproducts. Evaporate the resulting filtrate under reduced pressure to yield the crude product, which often presents as a yellow oil.[13]
- Purification: The crude product can be purified by recrystallization. Dissolving the oil in a suitable solvent like tetrahydrofuran (THF), treating with activated charcoal to remove colored impurities, and subsequent cooling will yield the purified crystalline solid.[13]

Chemical Reactivity and Applications

The utility of **N,N'-Bis(2-hydroxyethyl)ethylenediamine** stems from its bifunctional nature, containing both nucleophilic secondary amine groups and reactive hydroxyl groups. This structure allows it to act as a versatile building block and functional agent in numerous applications.



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Caption: Relationship between the functional groups of the molecule and its main applications.

Key Application Areas

- Chelating Agent: The presence of two nitrogen and two oxygen donor atoms allows **N,N'-Bis(2-hydroxyethyl)ethylenediamine** to act as a tetradeятate ligand, capable of forming stable complexes with various metal ions.[12][14] This chelating property is leveraged in water treatment to sequester metal ions, preventing scale formation and corrosion.[5] In agriculture, it is used in fertilizer formulations to improve the bioavailability of micronutrients to plants.[12] Its derivatives, such as EDDHA, are highly effective iron chelates for treating iron chlorosis in plants.[14]
- Polymer and Resin Chemistry: It serves as an effective curing agent for epoxy resins.[5][15] The amine groups react with the epoxide rings, initiating cross-linking, while the hydroxyl groups can also participate in the polymerization process. This cross-linking transforms the liquid resin into a hard, durable solid with enhanced mechanical strength, thermal stability, and chemical resistance.[15] It is also used in the synthesis of poly(amidoamine)s and other polymers.[3]

- **Chemical Intermediate:** This compound is a key starting material for producing a variety of other chemicals. It is used in the manufacture of surfactants and emulsifiers for personal care products like shampoos and creams, where it helps stabilize oil-in-water mixtures.[\[5\]](#) It is also an intermediate in the synthesis of corrosion inhibitors and certain pharmaceutical compounds.[\[5\]](#)[\[12\]](#)[\[16\]](#)
- **Research and Drug Development:** In scientific research, it is used in coordination chemistry to study the behavior of metal complexes.[\[3\]](#)[\[12\]](#) Metal complexes synthesized from this ligand have been investigated for potential biological activities, including antimicrobial and anticancer properties.[\[12\]](#) Furthermore, it has been used in the synthesis of biodegradable, nitric oxide-releasing elastomers for medical device applications.[\[3\]](#)

Safety and Handling

N,N'-Bis(2-hydroxyethyl)ethylenediamine is classified as a corrosive substance. It can cause severe skin burns and serious eye damage.[\[10\]](#) Therefore, strict adherence to safety protocols is mandatory when handling this chemical.

Table 2: GHS Hazard Information

Category	Information	Source(s)
Pictogram	GHS05 (Corrosion)	
Signal Word	Danger	[10]
Hazard Statements	H314: Causes severe skin burns and eye damage.	[10]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P501	[6]

- **Personal Protective Equipment (PPE):** When handling, it is essential to wear appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and protective

clothing.[6] In case of dust or aerosol generation, a P3 respirator cartridge is recommended.

- **Handling and Storage:** The compound should be handled in a well-ventilated area. It should be stored at room temperature in a tightly sealed, dry container.[5] The storage class is 8A for combustible corrosive hazardous materials.
- **First Aid:** In case of contact with skin or eyes, rinse immediately and cautiously with water for several minutes.[6] If inhaled, move the person to fresh air. If swallowed, rinse the mouth but do not induce vomiting. In all cases of exposure, seek immediate medical attention.[6]

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